

physical and chemical properties of 2-(4-Bromophenyl)-1,3-dioxolane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(4-Bromophenyl)-1,3-dioxolane

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An In-depth Technical Guide to 2-(4-Bromophenyl)-1,3-dioxolane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and potential applications of **2-(4-Bromophenyl)-1,3-dioxolane**. The information is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Core Chemical Properties

2-(4-Bromophenyl)-1,3-dioxolane, also known as 4-Bromobenzaldehyde Ethylene Acetal, is a halogenated aromatic acetal.^[1] It is commonly used as a chemical intermediate in organic synthesis.^[2] The dioxolane group serves as a protecting group for the aldehyde functionality of 4-bromobenzaldehyde, allowing for selective reactions at other positions of the molecule.

Physical and Chemical Data

The key physical and chemical properties of **2-(4-Bromophenyl)-1,3-dioxolane** are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₉ BrO ₂	[1] [2] [3] [4] [5]
Molecular Weight	229.07 g/mol	[1] [3] [4] [5]
Appearance	Colorless liquid or low-melting white solid	[2]
Melting Point	33-35 °C	[3]
Boiling Point	286.4 ± 35.0 °C at 760 mmHg	[3]
Density	1.5 ± 0.1 g/cm ³	[3]
CAS Number	10602-01-4	[1] [4]

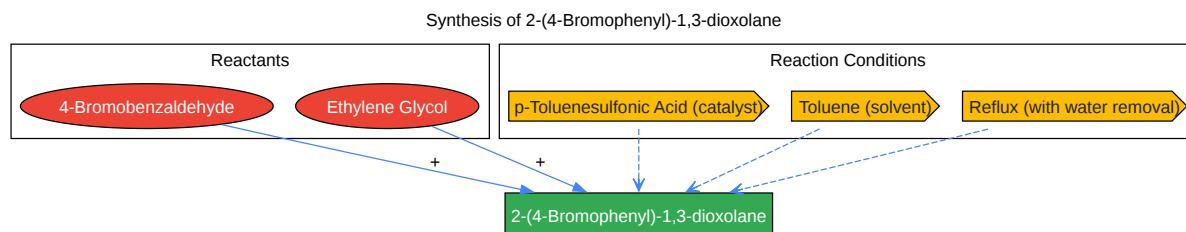
Stability and Storage

The compound is reported to be light-sensitive and should be stored in a cool, dark place, preferably under an inert gas atmosphere.[\[6\]](#) It is stable under normal conditions but is incompatible with strong oxidizing agents.[\[6\]](#) Hazardous decomposition products include carbon monoxide, carbon dioxide, and hydrogen halides.[\[6\]](#)

Synthesis and Experimental Protocols

The primary method for synthesizing **2-(4-Bromophenyl)-1,3-dioxolane** is through the acid-catalyzed condensation of 4-bromobenzaldehyde with ethylene glycol.[\[2\]](#) This reaction, known as acetal formation, is reversible and typically requires the removal of water to drive the equilibrium towards the product.

Synthesis Reaction



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Caption: General reaction scheme for the synthesis of **2-(4-Bromophenyl)-1,3-dioxolane**.

Detailed Experimental Protocols

Two common laboratory-scale protocols are detailed below.

Method 1: Reflux in Toluene[2]

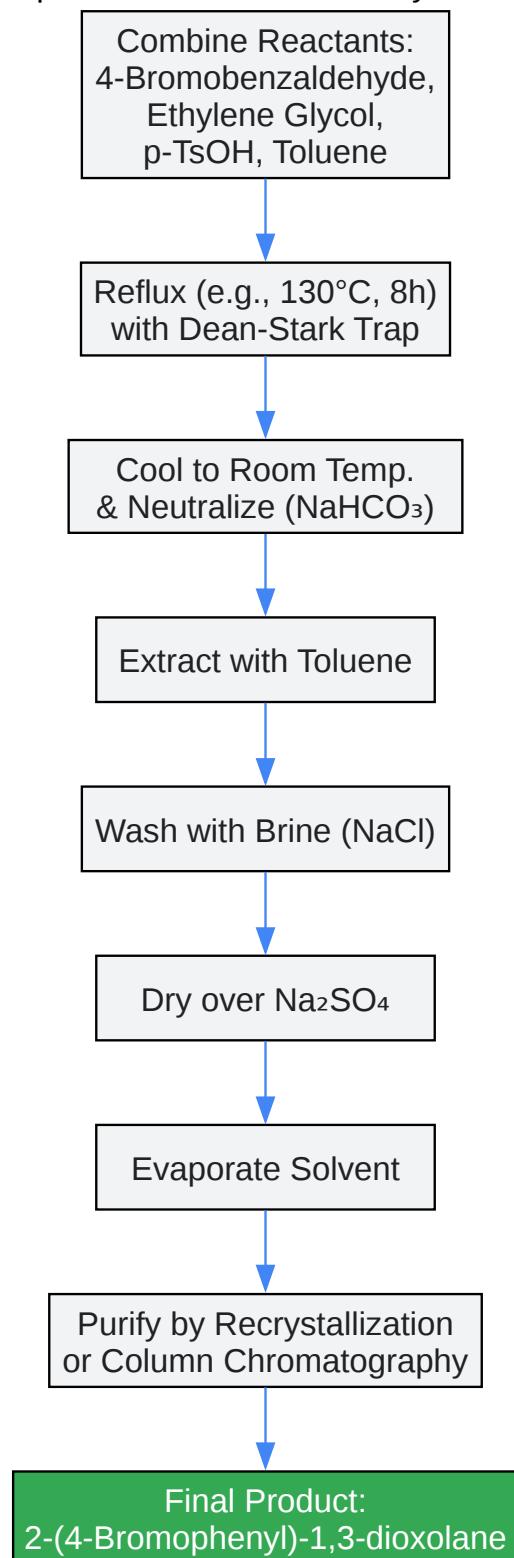
- Reaction Setup: To a three-neck flask, add 4-bromobenzaldehyde (5 mmol), ethylene glycol (7 mmol), p-toluenesulfonic acid (0.10 g), and toluene (20 mL).
- Reaction: Heat the mixture to reflux and maintain for 3.5 to 5.0 hours. Water can be removed azeotropically using a Dean-Stark apparatus.
- Workup: After cooling, wash the reaction mixture with water.
- Purification: Dry the organic layer, evaporate the solvent, and purify the crude product by column chromatography to obtain **2-(4-Bromophenyl)-1,3-dioxolane**.

Method 2: High-Temperature Reflux with Dean-Stark Apparatus[2]

- Reaction Setup: Equip a three-neck flask with a magnetic stirrer, thermometer, and a Dean-Stark apparatus. Add 4-bromobenzaldehyde (1.85 g, 10 mmol), p-toluenesulfonic acid (0.17 g, 1 mmol), toluene (15 mL), and ethylene glycol (1.86 g, 30 mmol).

- Reaction: Heat the mixture to reflux at 130°C for 8 hours, collecting the water byproduct in the Dean-Stark trap.
- Monitoring: Monitor the reaction progress using Thin Layer Chromatography (TLC) with a mobile phase of petroleum ether:ethyl acetate (10:1).
- Workup: Cool the mixture to room temperature and neutralize with a saturated NaHCO₃ solution until the pH is 7. Extract the product with toluene.
- Isolation: Wash the organic layer with a saturated NaCl solution, dry over anhydrous sodium sulfate, and evaporate the solvent.
- Purification: Recrystallize the resulting yellow transparent liquid from petroleum ether to yield a white solid product. This method reports a yield of 92.1%.[\[2\]](#)

Experimental Workflow for Synthesis

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Caption: Step-by-step experimental workflow for the synthesis and purification.

Spectroscopic and Analytical Data

Characterization of **2-(4-Bromophenyl)-1,3-dioxolane** is typically performed using standard spectroscopic methods.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^1H NMR and ^{13}C NMR are used to confirm the structure of the molecule.^[1] The spectra would show characteristic peaks for the aromatic protons, the dioxolane ring protons, and the single proton of the acetal group.
- Infrared (IR) Spectroscopy: IR spectra are used to identify the functional groups present.^[1] Key absorptions would include C-H stretches (aromatic and aliphatic), C-O stretches of the acetal, and C-Br stretches. The absence of a strong carbonyl (C=O) peak from the starting aldehyde is a key indicator of a successful reaction.
- Mass Spectrometry (MS): GC-MS is often employed to determine the molecular weight and fragmentation pattern of the compound, further confirming its identity.^{[1][7]}

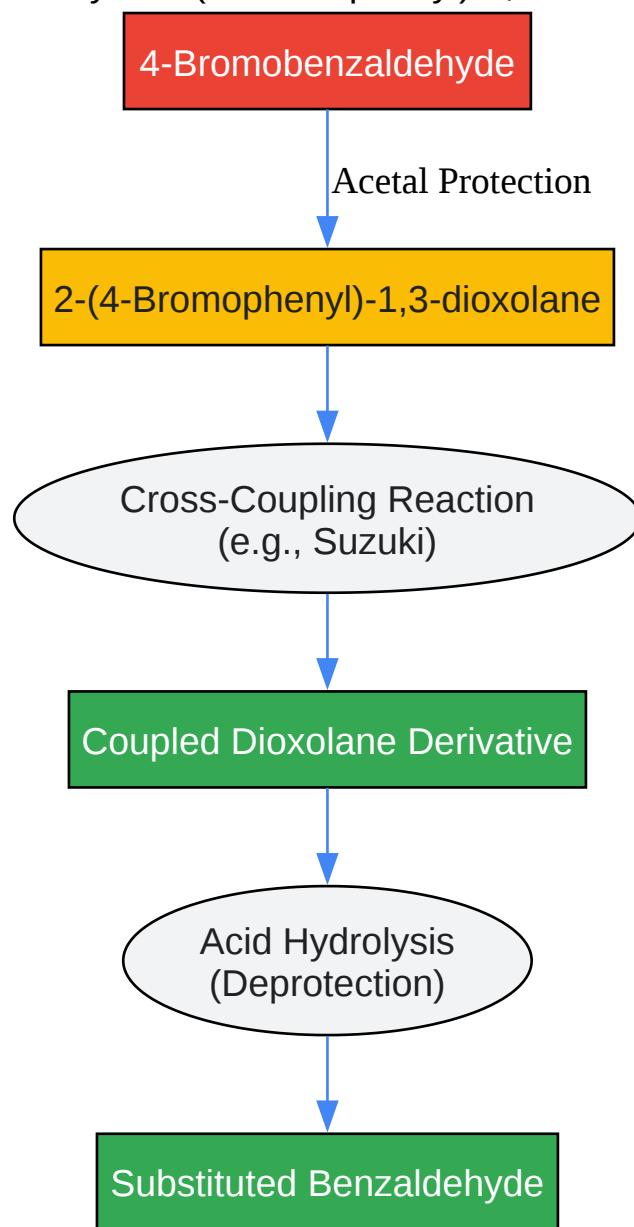
Reactivity and Potential Applications

As a protected form of 4-bromobenzaldehyde, this compound is a valuable intermediate in multi-step organic syntheses. The bromo-substituent on the phenyl ring allows for a variety of cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira) to form new carbon-carbon bonds. After the desired modification at the bromo-position, the aldehyde can be easily deprotected by acid hydrolysis.

General Reactivity

The primary reactive site, aside from deprotection, is the carbon-bromine bond, making it a precursor for various derivatives.

Reactivity of 2-(4-Bromophenyl)-1,3-dioxolane

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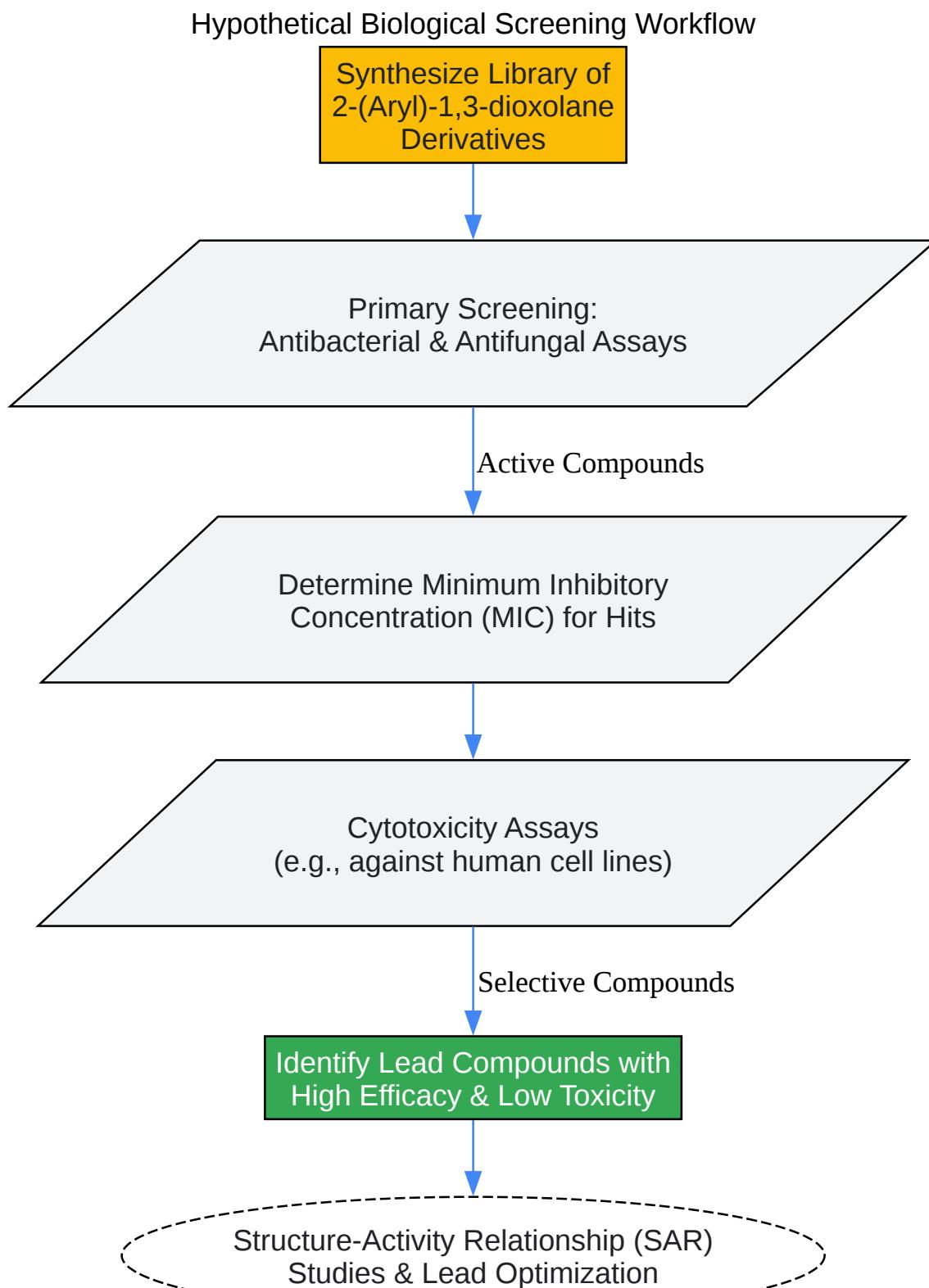
Caption: Logical flow of using the compound as a protected intermediate in synthesis.

Potential Biological Activity

While there is no specific information on the biological signaling pathways of **2-(4-Bromophenyl)-1,3-dioxolane** itself, the broader class of 1,3-dioxolane derivatives has been investigated for various biological activities.[8][9]

- **Antibacterial and Antifungal Activity:** Numerous studies have shown that compounds containing the 1,3-dioxolane ring exhibit significant antibacterial and antifungal properties.[8][10][11] Their activity is often dependent on the nature and position of substituents on the dioxolane and any attached aromatic rings.[8][11]
- **Other Activities:** Depending on the overall structure, dioxolane derivatives have also been explored for antineoplastic, antiviral, and anesthetic properties.[8][9]

The presence of a bromine atom is also significant, as many bromophenols isolated from marine sources exhibit a wide range of bioactivities, including antioxidant, antimicrobial, and anticancer effects.[12] This suggests that **2-(4-Bromophenyl)-1,3-dioxolane** and its derivatives could be interesting candidates for biological screening.



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Caption: Logical workflow for the screening of dioxolane derivatives for bioactivity.

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- To cite this document: BenchChem. [physical and chemical properties of 2-(4-Bromophenyl)-1,3-dioxolane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b088685#physical-and-chemical-properties-of-2-4-bromophenyl-1-3-dioxolane>]

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